

Application Notes and Protocols for SYHA1813 in Mouse Models

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Compound of Interest

Compound Name: SYHA1813

Cat. No.: B12380502

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosing and administration of **SYHA1813** in preclinical mouse models, based on currently available data. The information is intended to guide researchers in designing and executing in vivo studies to evaluate the efficacy of **SYHA1813**.

Overview of SYHA1813

SYHA1813 is a novel, selective, multi-kinase inhibitor targeting Vascular Endothelial Growth Factor Receptors (VEGFRs) and Colony-Stimulating Factor 1 Receptor (CSF1R).^{[1][2][3]} Preclinical studies have demonstrated its potent anti-tumor activity in various cancer models, including glioblastoma and melanoma.^{[1][2][4]} A key feature of **SYHA1813** is its ability to cross the blood-brain barrier, making it a promising candidate for the treatment of brain tumors.^{[1][2][4]}

Dosing and Administration in Mouse Models

Quantitative Data Summary

The following tables summarize the reported dosing regimens for **SYHA1813** in different mouse models.

Table 1: **SYHA1813** Dosing in Glioblastoma Mouse Models

Mouse Model	Cell Line	Dosing Regimen	Administration Route	Frequency	Reference
Nude Mice	U87MG (intracranial)	20 mg/kg, 40 mg/kg	Oral (p.o.)	Twice Daily	[4]
C57BL/6 Mice	GL261-Luc (intracranial)	Not specified	Oral (p.o.)	Not specified	[4]

Table 2: **SYHA1813** Dosing in Melanoma Mouse Models

Mouse Model	Cell Line	Dosing Regimen	Administration Route	Frequency	Reference
Xenograft	MeWo (BRAF wild-type)	5 mg/kg	Not specified	Not specified	[4]
Xenograft	A375 (BRAF V600E-mutant)	5 mg/kg	Not specified	Not specified	[4]

Table 3: Pharmacokinetic Study in Mice

Mouse Strain	Dosing	Administration Route	Key Finding	Reference
CD-1 Mice	10 mg/kg	Oral (p.o.)	Distribution in brain and plasma was assessed.	[4]

Experimental Protocols

The following are generalized protocols for the oral administration of **SYHA1813** to mice, based on the available information. Note: The specific vehicle for **SYHA1813** formulation in these preclinical studies is not explicitly stated in the provided search results. Researchers should perform their own formulation development and stability testing. A common vehicle for oral gavage in mice is a solution of 0.5% carboxymethylcellulose (CMC) in water.

Materials

- **SYHA1813** compound
- Appropriate vehicle (e.g., 0.5% CMC in sterile water)
- Sterile water
- Mortar and pestle or other homogenization equipment
- Magnetic stirrer and stir bar
- Analytical balance
- pH meter
- Animal feeding needles (gavage needles), appropriate size for mice
- Syringes (1 mL or 3 mL)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparation of **SYHA1813** Dosing Solution (Example)

- Calculate the required amount of **SYHA1813** and vehicle. This will depend on the desired dose (e.g., 20 mg/kg), the number of animals, and the dosing volume (typically 10 mL/kg for mice).
- Weigh the **SYHA1813** powder accurately using an analytical balance.

- Prepare the vehicle solution. For a 0.5% CMC solution, dissolve 0.5 g of CMC in 100 mL of sterile water. Heat and stir as needed to fully dissolve. Allow the solution to cool to room temperature.
- Suspend **SYHA1813** in the vehicle. Gradually add the weighed **SYHA1813** powder to the vehicle while continuously stirring with a magnetic stirrer.
- Ensure a homogenous suspension. Continue stirring until a uniform suspension is achieved. If necessary, use a mortar and pestle or a homogenizer to reduce particle size and improve suspension.
- Verify the pH of the final formulation and adjust if necessary to a physiologically acceptable range (typically pH 6.5-7.5).
- Store the formulation appropriately. Based on the stability of the compound, store it at room temperature or 4°C. Prepare fresh daily unless stability data supports longer storage.

Protocol for Oral Administration (Gavage)

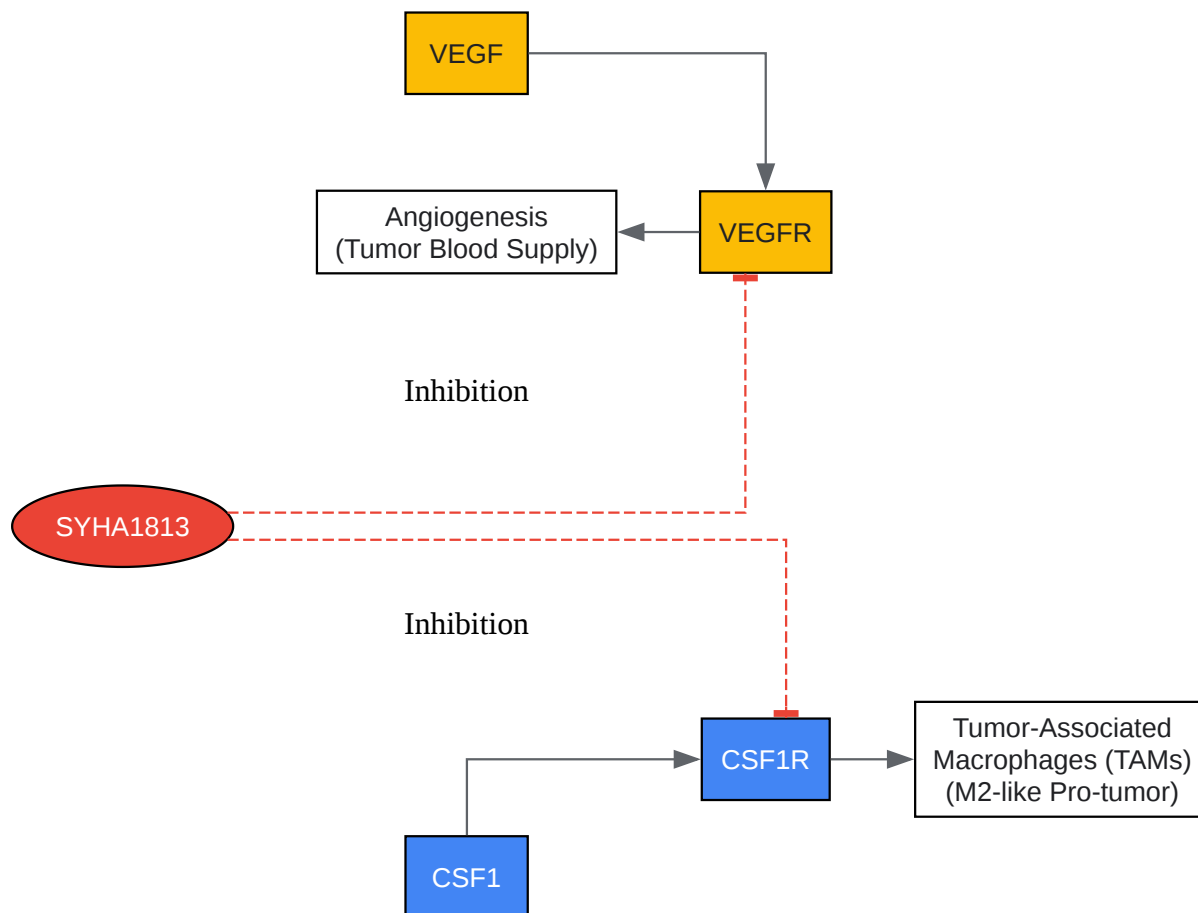
- Animal Handling and Restraint:
 - Gently pick up the mouse by the base of the tail.
 - Allow the mouse to grasp a wire cage lid or other suitable surface with its forepaws.
 - Securely scruff the mouse by grasping the loose skin over the neck and shoulders. This will immobilize the head and prevent the mouse from biting.
- Dosing:
 - Draw the calculated volume of the **SYHA1813** suspension into a syringe fitted with an appropriately sized gavage needle.
 - Position the mouse in a vertical position.
 - Gently insert the gavage needle into the side of the mouse's mouth, aiming towards the esophagus.

- Advance the needle smoothly and without resistance down the esophagus into the stomach. Caution: If resistance is met, or if the mouse begins to struggle excessively, withdraw the needle and start again. Do not force the needle, as this can cause esophageal or tracheal injury.
- Once the needle is properly positioned, slowly dispense the contents of the syringe.
- Withdraw the needle smoothly.
- Post-Administration Monitoring:
 - Return the mouse to its cage.
 - Monitor the animal for any signs of distress, such as choking, gasping, or changes in behavior, for at least 30 minutes post-dosing.

Signaling Pathways and Experimental Workflows

SYHA1813 Mechanism of Action

SYHA1813 exerts its anti-tumor effects by simultaneously inhibiting VEGFR and CSF1R signaling pathways. This dual inhibition targets both tumor angiogenesis and the tumor-supportive functions of tumor-associated macrophages (TAMs).

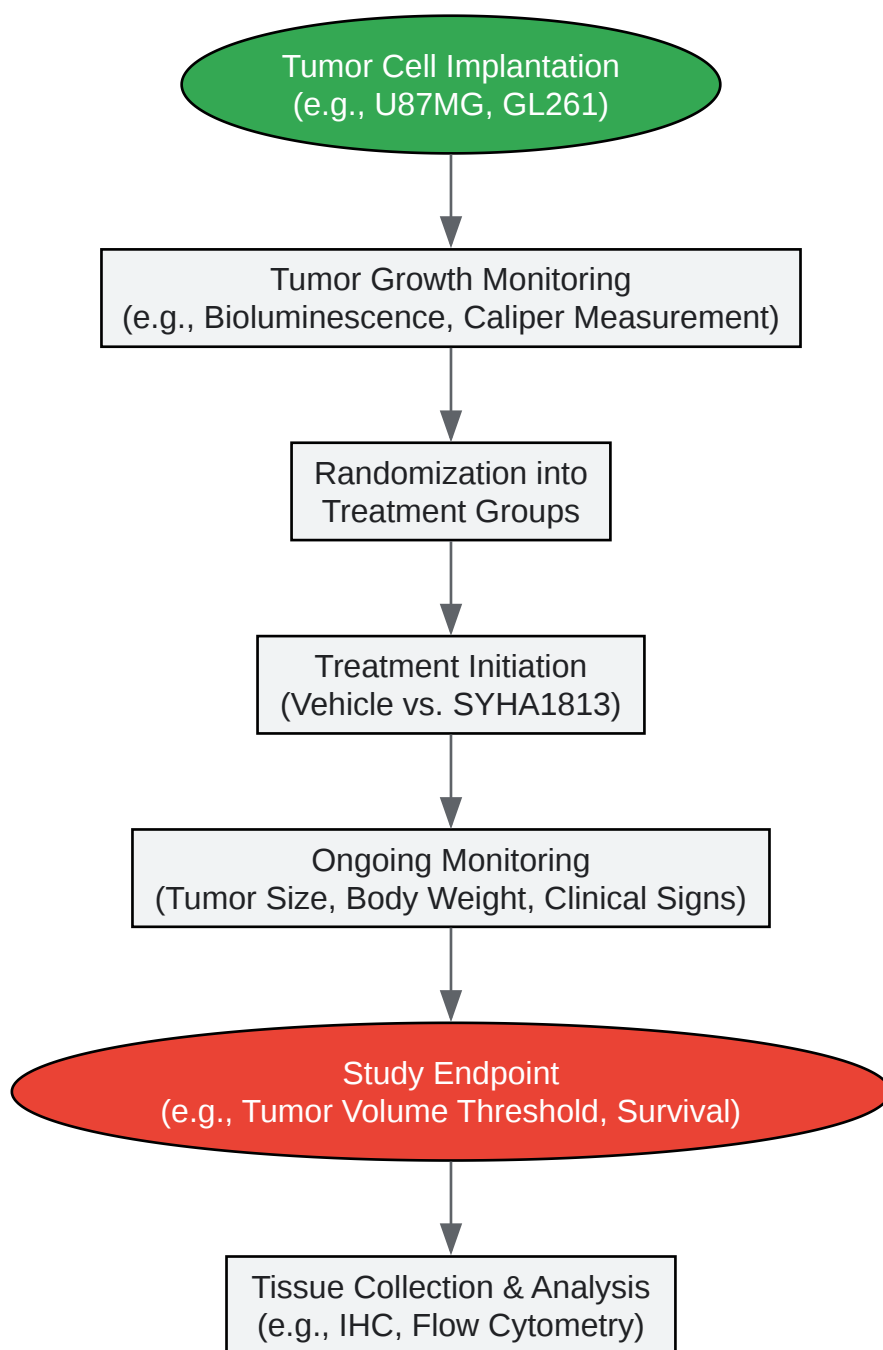


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Caption: Mechanism of action of **SYHA1813** targeting VEGFR and CSF1R.

General Experimental Workflow for In Vivo Efficacy Studies

The following diagram outlines a typical workflow for assessing the efficacy of **SYHA1813** in a mouse xenograft model.



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Caption: Workflow for in vivo efficacy studies of **SYHA1813**.

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